

Personal protective equipment for handling Boc-NH-SS-OpNC

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Compound of Interest

Compound Name: Boc-NH-SS-OpNC

Cat. No.: B6292174

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Essential Safety and Handling Guide for Boc-NH-SS-OpNC

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-NH-SS-OpNC** (2-((2-(t-Butyloxycarbonylamino)ethyl)disulfaneyl)ethan-1-yl p-nitrophenylcarbonate). The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure laboratory safety.

Chemical Identifier:

- Product Name: **Boc-NH-SS-OpNC**
- CAS Number: 2040301-00-4
- Molecular Formula: $C_{16}H_{22}N_2O_7S_2$
- Molecular Weight: 418.48 g/mol

Storage Temperature: -20°C

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Boc-NH-SS-OpNC** is not readily available, data from analogous compounds, such as Boc-NH-O-C1-NHS ester, suggest that this chemical may cause skin, eye, and respiratory irritation[1]. Therefore, adherence to the following PPE guidelines is mandatory.

Core Personal Protective Equipment (PPE) Requirements

PPE Category	Item	Specifications
Eye & Face Protection	Safety Goggles or Face Shield	Must provide protection against chemical splashes. A face shield should be used in combination with goggles for maximum protection.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Body Protection	Laboratory Coat	A full-length lab coat should be worn to protect against skin contact.
Respiratory Protection	Fume Hood or Respirator	All handling of solid Boc-NH-SS-OpNC and its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. If a fume hood is not available, a NIOSH-approved respirator is required.

Operational and Handling Plan

Engineering Controls:

- Always handle **Boc-NH-SS-OpNC** in a well-ventilated area, preferably within a chemical fume hood[1].

- An eyewash station and safety shower must be readily accessible in the immediate work area.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the workspace by clearing unnecessary items and ensuring all necessary equipment is within reach inside the fume hood.
- Weighing: When weighing the solid compound, use a spatula and perform the task within the fume hood to minimize the risk of inhaling dust particles.
- Dissolving: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Reactions: All reactions involving **Boc-NH-SS-OpNC** should be conducted in closed systems or within the fume hood.
- Post-Handling: After handling, wash hands thoroughly with soap and water^[1]. Clean all contaminated surfaces.

Emergency Procedures

Emergency Situation	Action
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists[1].
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention[1].
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention[1].
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention[1].
Spill	Evacuate the area. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For large spills, contact your institution's environmental health and safety department.

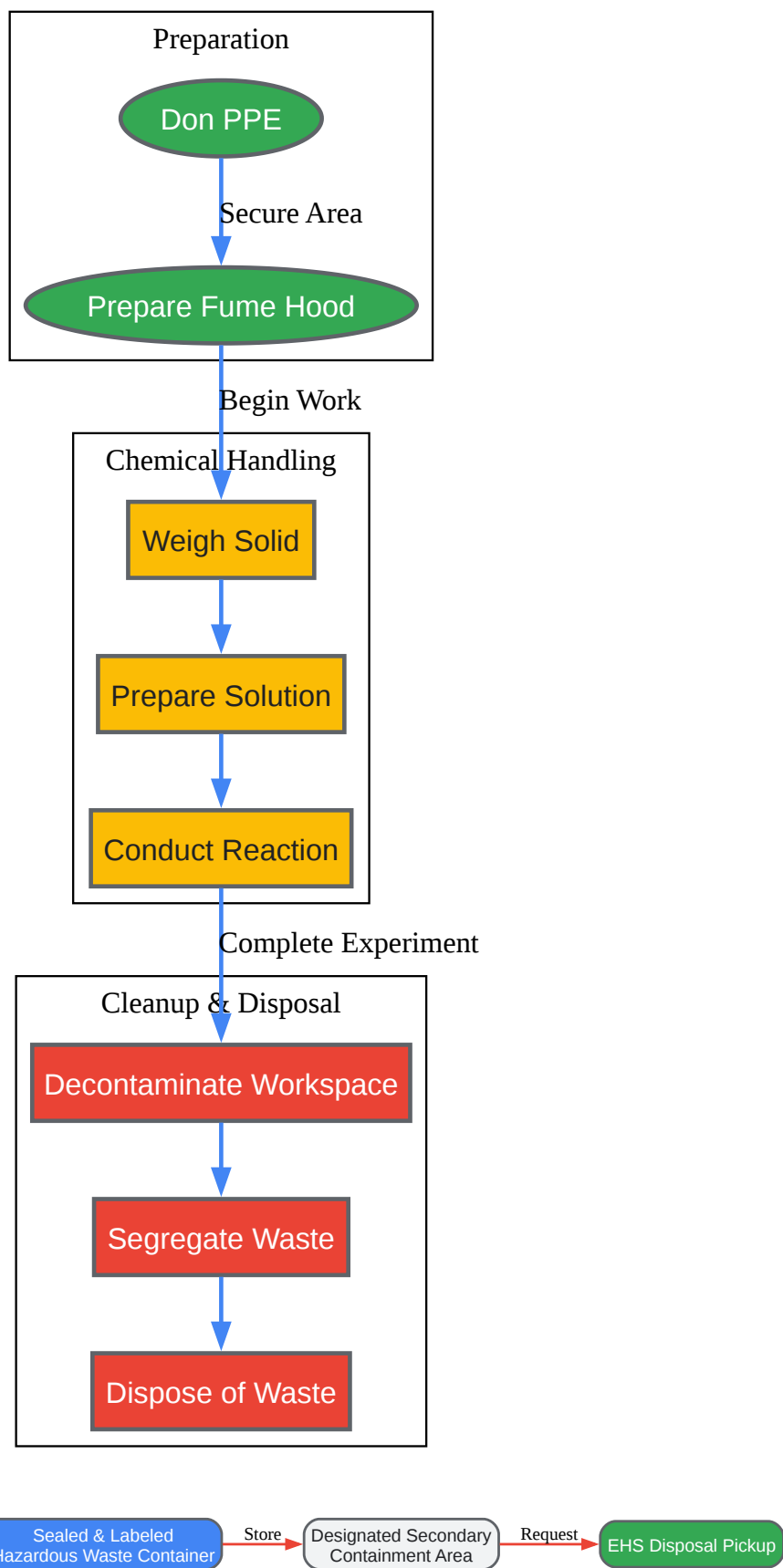
Disposal Plan

All waste containing **Boc-NH-SS-OpNC**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal[1].

- **Waste Collection:** Collect all waste in a clearly labeled, sealed container.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**Boc-NH-SS-OpNC**".
- **Storage:** Store the waste container in a designated, secondary containment area away from incompatible materials.

- Disposal Request: Contact your institution's environmental health and safety department to arrange for pickup and disposal.

Diagrams



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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